

2,4,7-Trimethyloctane: A Technical Overview of a Branched Alkane

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Compound of Interest

Compound Name: 2,4,7-Trimethyloctane

Cat. No.: B14564517

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of **2,4,7-trimethyloctane**, a branched-chain alkane. The document synthesizes available scientific and technical information regarding its chemical properties and synthesis. Notably, extensive searches of scientific databases and literature have yielded no verifiable evidence of **2,4,7-trimethyloctane**'s natural occurrence in plants, insects, or other biological systems. Therefore, this guide focuses on its characterization and synthetic production.

Chemical and Physical Properties

2,4,7-Trimethyloctane is a saturated hydrocarbon with the chemical formula $C_{11}H_{24}$.^[1] As a branched alkane, its structure influences its physicochemical properties, distinguishing it from its linear counterpart, undecane, and other isomers. These properties are critical for its applications, particularly as a component in fuels.^[1]

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₄	[1]
Molecular Weight	156.31 g/mol	[1]
CAS Number	62016-38-0	[1]
Boiling Point	~177-178 °C	[1]
Density	~0.747 g/cm ³	[2]

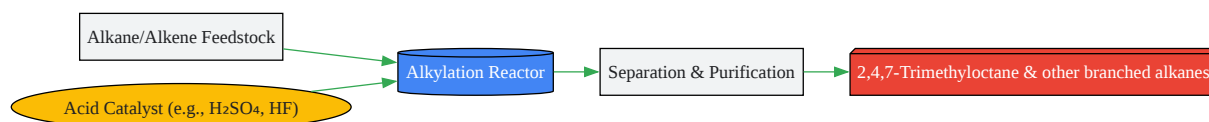
Synthesis of 2,4,7-Trimethyloctane

In the absence of known natural sources, **2,4,7-trimethyloctane** is produced through synthetic chemical processes. The primary methods involve the manipulation of hydrocarbon chains to introduce methyl branches.

Catalytic Alkylation

One of the main industrial methods for producing branched alkanes like **2,4,7-trimethyloctane** is catalytic alkylation.[1] This process involves the reaction of smaller alkanes and alkenes in the presence of an acid catalyst.

Diagram: Generalized Catalytic Alkylation Workflow



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A simplified workflow for the synthesis of branched alkanes via catalytic alkylation.

Experimental Protocols

While specific, detailed industrial protocols are often proprietary, a general laboratory-scale synthesis can be conceptualized based on established organic chemistry principles. A common approach is the Friedel-Crafts alkylation.

Protocol: Conceptual Friedel-Crafts Alkylation for Branched Alkane Synthesis

- **Reactant Preparation:** A suitable octane isomer is dissolved in an inert solvent under anhydrous conditions.
- **Catalyst Introduction:** A Lewis acid catalyst, such as aluminum chloride (AlCl_3), is added to the reaction mixture.^[1]
- **Alkylation:** A methylating agent, like a methyl halide (e.g., methyl chloride), is slowly introduced to the cooled reaction mixture.^[1]
- **Reaction Quenching:** The reaction is carefully quenched by the addition of water or a dilute acid.
- **Extraction and Purification:** The organic layer is separated, washed, dried, and the solvent is removed. The resulting crude product is then purified using fractional distillation to isolate **2,4,7-trimethyloctane**.
- **Analysis:** The purity and identity of the final product are confirmed using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Analytical Methodology: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the standard analytical technique for the identification and quantification of volatile and semi-volatile organic compounds like **2,4,7-trimethyloctane**.

Protocol: General GC-MS Analysis of Branched Alkanes

- **Sample Preparation:** The sample containing the alkane is diluted in a suitable volatile solvent (e.g., hexane).

- **Injection:** A small volume of the diluted sample is injected into the GC inlet, where it is vaporized.
- **Chromatographic Separation:** The vaporized sample is carried by an inert gas (e.g., helium) through a capillary column. The separation of components is based on their boiling points and interactions with the column's stationary phase.
- **Mass Spectrometry:** As the separated components elute from the column, they enter the mass spectrometer. Here, they are ionized, fragmented, and the resulting ions are separated based on their mass-to-charge ratio.
- **Data Analysis:** The resulting mass spectrum for each component is compared against a spectral library (e.g., NIST) for identification. The retention time from the gas chromatogram provides an additional layer of confirmation.

Diagram: GC-MS Analytical Workflow



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A flowchart illustrating the process of identifying volatile compounds using GC-MS.

Potential Biological Interactions and Future Research

While no natural sources of **2,4,7-trimethyloctane** have been identified, its structural similarity to other naturally occurring branched alkanes suggests potential areas for future research. Branched alkanes in nature can be involved in chemical signaling (as semiochemicals) or as

components of cuticular waxes in insects and plants. Research into its potential use as a solvent or carrier for drug delivery systems has also been suggested.^[1] Professionals in drug development might consider its properties as a non-polar solvent. Further investigation is required to determine if **2,4,7-trimethyloctane** has any biological activity or if it exists in nature at concentrations below current detection limits.

In conclusion, **2,4,7-trimethyloctane** is a synthetically produced branched alkane with well-defined chemical and physical properties. Its primary relevance is in the fuel industry. The absence of documented natural sources presents a significant knowledge gap but also an opportunity for future discovery in the fields of chemical ecology and natural product chemistry.

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References

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